

Safety Data Sheet (SDS) for 4-(2-Isothiocyanatophenyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Isothiocyanatophenyl)morpholine

CAS No.: 51317-67-0

Cat. No.: B1623059

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Technical Guide & SDS: 4-(2-Isothiocyanatophenyl)morpholine

Chemical Identity & Physicochemical Profile

Compound Name: **4-(2-Isothiocyanatophenyl)morpholine** Synonyms: o-Morpholinophenyl isothiocyanate; 2-Morpholinophenyl isothiocyanate. Structural Characterization: A bifunctional scaffold containing a morpholine ring attached to a phenyl group, substituted at the ortho position with an electrophilic isothiocyanate ($-N=C=S$) group.

Property	Value (Estimated/Analogue*)	Technical Insight
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS	Consistent with para isomer.
Molecular Weight	220.29 g/mol	Useful for stoichiometric calculations.
CAS Number	Not Listed (Ref para: 51317-66-9)	Treat as a novel research chemical.
Physical State	Solid (Low Melting Point)	Ortho substitution often lowers MP compared to para (MP ~98°C) due to disrupted crystal packing.
Solubility	DMSO, DMF, DCM, Chloroform	Hydrophobic aromatic core; poor water solubility.
Reactivity Class	Electrophile (Soft)	Reacts with nucleophiles (amines, thiols); sensitive to hydrolysis.



Expert Note: The ortho positioning of the morpholine ring creates significant steric bulk near the reactive isothiocyanate group. In synthesis, this may retard reaction rates with bulky nucleophiles compared to the para isomer.

Hazard Identification (GHS Classification)

This assessment is derived from the functional group reactivity (Isothiocyanates) and the morpholine scaffold.

Signal Word:DANGER

Hazard Class	Category	Hazard Statement	Mechanism of Toxicity
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.[1][2][3]	Metabolic release of isothiocyanate ions; potential interference with thyroid function.
Skin Corrosion/Irritation	Cat.[1] 2	H315: Causes skin irritation.[4]	Electrophilic attack on keratin proteins (acylation).
Eye Damage/Irritation	Cat. 2A	H319: Causes serious eye irritation.	Direct lachrymatory effect; high reactivity with corneal proteins.
Resp. Sensitization	Cat. 1	H334: May cause allergy/asthma symptoms.[5]	Haptenization of respiratory proteins triggers immune response.
Skin Sensitization	Cat. 1	H317: May cause an allergic skin reaction.[4]	Formation of hapten-protein conjugates via thiourea linkage.
STOT - SE	Cat. 3	H335: May cause respiratory irritation.[3]	Irritation of mucous membranes upon inhalation of dust/vapor.

Self-Validating Handling & Storage Protocol

Standard operating procedures (SOPs) often fail because they lack feedback loops. This protocol includes Validation Checkpoints to ensure integrity.

A. Storage Logic[2][3]

- Temperature: Store at 2–8°C.

- Reasoning: Low temperature inhibits the spontaneous dimerization or hydrolysis often seen in isothiocyanates.
- Atmosphere: Inert gas (Argon/Nitrogen).
 - Reasoning: Moisture in air hydrolyzes the -NCS group to the corresponding amine (2-morpholinoaniline), which is structurally distinct and inactive for thiourea synthesis.
- Container: Amber glass vial with Teflon-lined cap.
 - Reasoning: Protects from light-induced degradation; Teflon prevents cap liner leaching.

B. The "Visual Integrity" Check (Validation)

Before every experiment, perform this 5-second check:

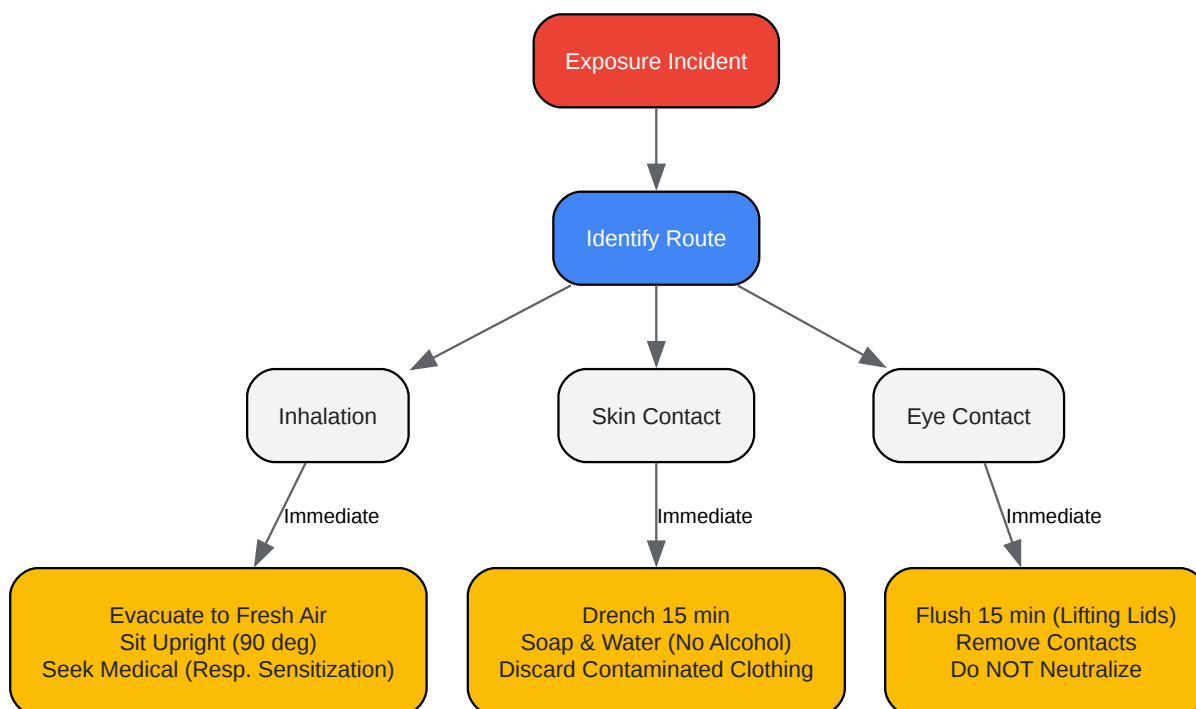
- Color: Should be off-white to pale yellow. Darkening indicates oxidation.
- State: Should be free-flowing solid. Clumping or liquefaction indicates hydrolysis (formation of liquid amines).
- Pressure: Audible "hiss" upon opening indicates volatile degradation products (avoid use).

C. Engineering Controls & PPE

- Ventilation: REQUIRED. Handle only in a certified chemical fume hood.
- Gloves: Nitrile (Double gloving recommended). Latex is permeable to many organic electrophiles.
- Respiratory: If solid dust is visible, use N95 or P100. If heating, use a respirator with organic vapor cartridges.

Emergency Response Architecture

Visualized Decision Matrix



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Figure 1: Immediate Response Triage for Isothiocyanate Exposure. Note the specific prohibition of alcohol for skin washing, as it may increase permeability.

Scientific Application: Synthesis & Reactivity

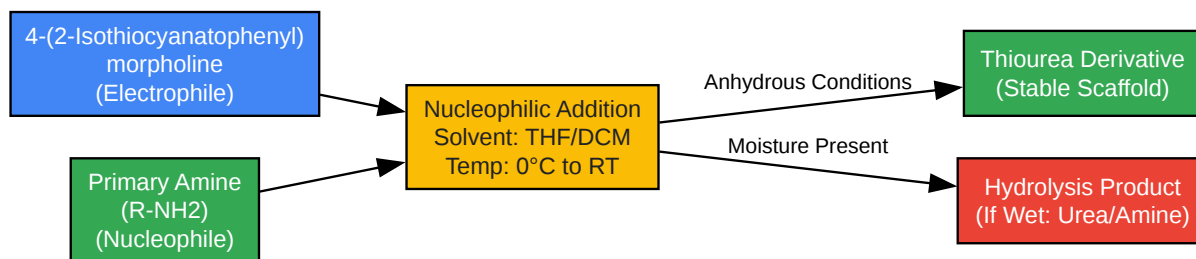
Mechanistic Insight

Researchers typically use **4-(2-Isothiocyanatophenyl)morpholine** to synthesize thiourea derivatives (via reaction with amines) or heterocycles (via cyclization).

The Ortho-Effect: Unlike the para isomer, the ortho-morpholine group exerts a field effect and steric hindrance.

- **Reaction Rate:** Nucleophilic attack at the isothiocyanate carbon will be slower.
- **Solvent Choice:** Use non-nucleophilic, polar aprotic solvents (e.g., anhydrous THF or DMF) to solvate the transition state without competing for the electrophile.

Experimental Workflow: Thiourea Formation



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Figure 2: Synthetic pathway for thiourea formation. Note the critical divergence caused by moisture, emphasizing the need for anhydrous conditions.

Disposal Considerations

- Quenching: Do not dispose of active isothiocyanate directly. Quench excess reagent by stirring with a dilute solution of ammonia or sodium hydroxide (converts to inert thiourea/urea) before disposal into organic waste.
- Stream: Halogenated vs. Non-halogenated depends on the solvent used (e.g., DCM vs. THF).

References

- PubChem. 4-(4-isothiocyanatophenyl)morpholine (Para-isomer Reference Data). National Library of Medicine. Accessed March 5, 2026. [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier: Isothiocyanates and Sensitization Hazards. [\[Link\]](#)

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